

Preventing off-target effects of (R)-L 888607

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Compound of Interest

Compound Name: (R)-L 888607

Cat. No.: B15552401

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Technical Support Center: (R)-L-888607

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent and identify off-target effects of (R)-L-888607, a potent and selective CRTH2 receptor agonist.

Frequently Asked Questions (FAQs)

Q1: What is (R)-L-888607 and what is its primary target?

(R)-L-888607 is a synthetic agonist for the Chemoattractant Receptor-homologous molecule expressed on Th2 cells (CRTH2), also known as DP2. It exhibits high affinity and selectivity for the human CRTH2 receptor.^[1]

Q2: What are the known binding affinities of (R)-L-888607 for its primary target and other prostanoid receptors?

(R)-L-888607 has a subnanomolar affinity for the CRTH2 receptor. Its binding affinity (K_i) for other prostanoid receptors is significantly lower, demonstrating its high selectivity.^[1]

Quantitative Data Summary

Receptor	Ki (nM)[1]
CRTH2/DP2	0.8
DP/DP1	2331
TP	283
EP2	8748
EP3-III	1260
EP4	4634
FP	10018
IP	14434

Q3: How should I store and handle (R)-L-888607?

For long-term storage, (R)-L-888607 should be kept at -20°C. For short-term storage (days to weeks), it can be stored at 0-4°C in a dry, dark environment. The compound is stable for several weeks during standard shipping conditions.

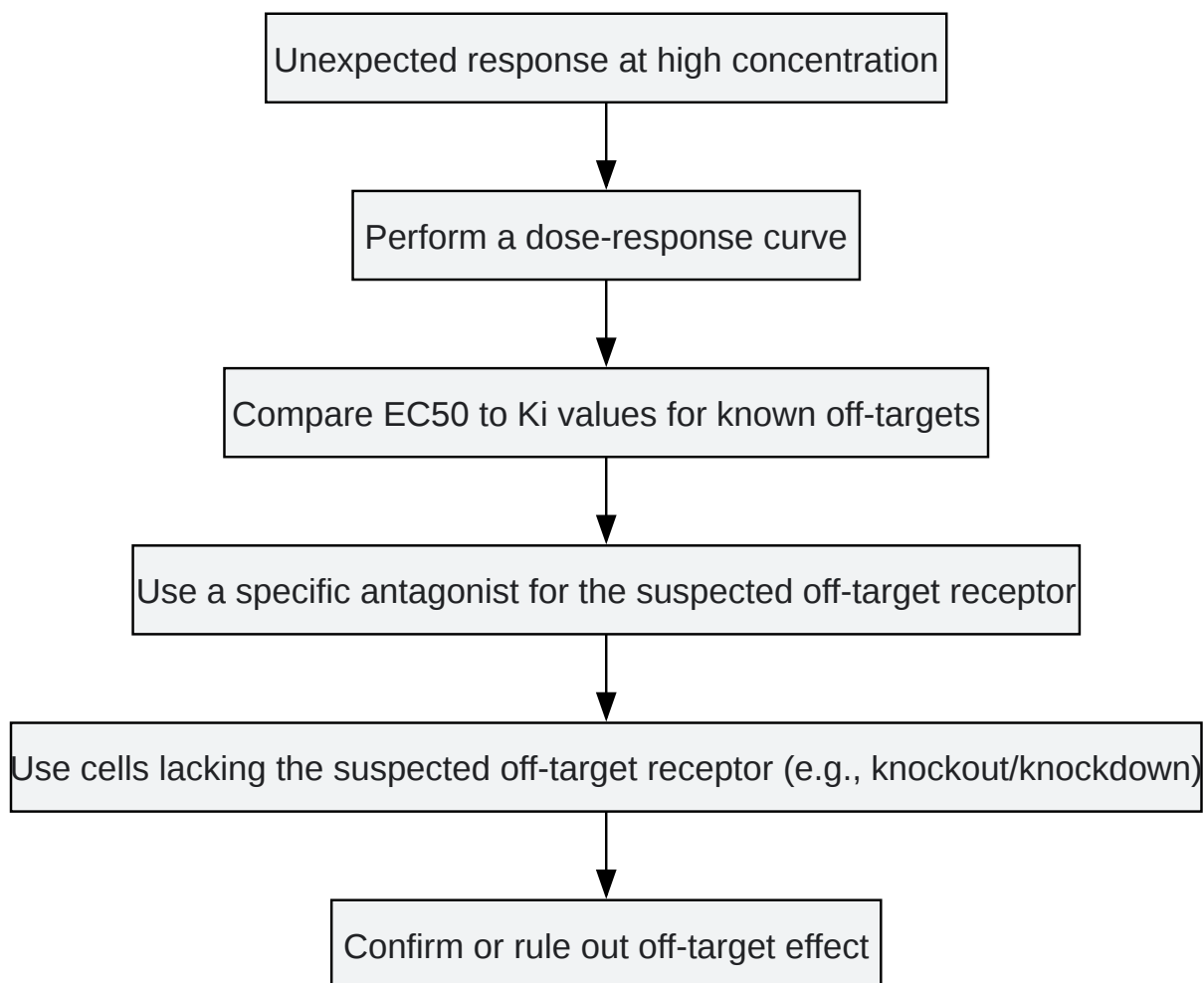
Troubleshooting Guides

Issue 1: Unexpected or inconsistent cellular responses at high concentrations.

Question: I'm observing a cellular response in my experiments at concentrations of (R)-L-888607 that are significantly higher than its reported Ki for CRTH2. Could this be an off-target effect?

Answer: Yes, responses at high concentrations could indicate off-target effects due to the compound binding to other receptors with lower affinity. The provided selectivity profile shows that while (R)-L-888607 is highly selective for CRTH2, it can bind to other prostanoid receptors at micromolar concentrations.

Troubleshooting Workflow:



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Caption: Workflow for investigating high-concentration off-target effects.

Experimental Protocol:

- Dose-Response Experiment:
 - Objective: To determine the half-maximal effective concentration (EC50) of the observed cellular response.
 - Methodology:

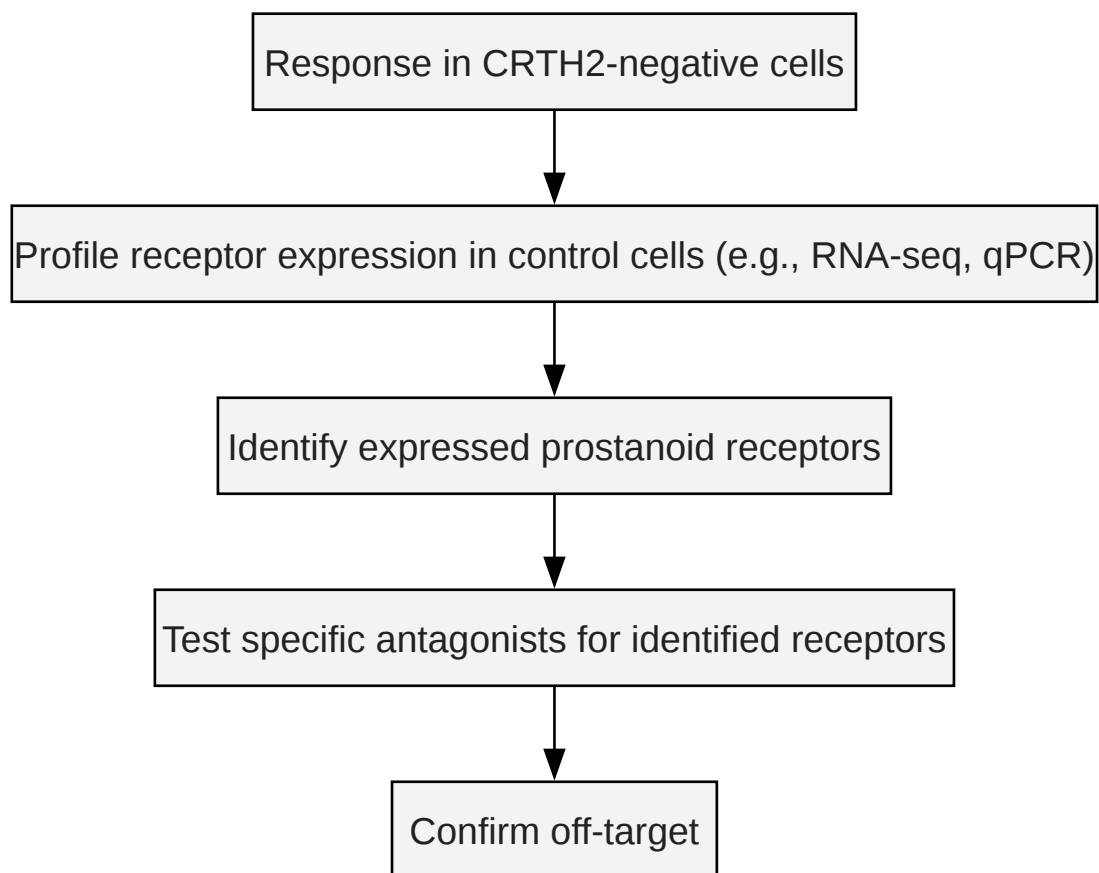
1. Prepare a wide range of (R)-L-888607 concentrations, from sub-nanomolar to high micromolar.
 2. Treat your cells with these concentrations.
 3. Measure the cellular response of interest (e.g., calcium mobilization, cytokine release, morphological changes).
 4. Plot the response against the log of the concentration to determine the EC50.
- Interpretation: If the EC50 is closer to the K_i of a known off-target receptor (e.g., TP receptor, $K_i = 283 \text{ nM}$) than to the K_i of CRTH2 ($K_i = 0.8 \text{ nM}$), it suggests an off-target effect.
 - Pharmacological Inhibition with a Specific Antagonist:
 - Objective: To block the activity of a suspected off-target receptor.
 - Methodology:
 1. Pre-incubate your cells with a specific antagonist for the suspected off-target receptor (e.g., a TP receptor antagonist if TP is the suspected off-target).
 2. Treat the cells with the high concentration of (R)-L-888607 that previously induced the response.
 3. Measure the cellular response.
 - Interpretation: If the response to (R)-L-888607 is diminished or abolished in the presence of the antagonist, it strongly suggests the effect is mediated by that specific off-target receptor.

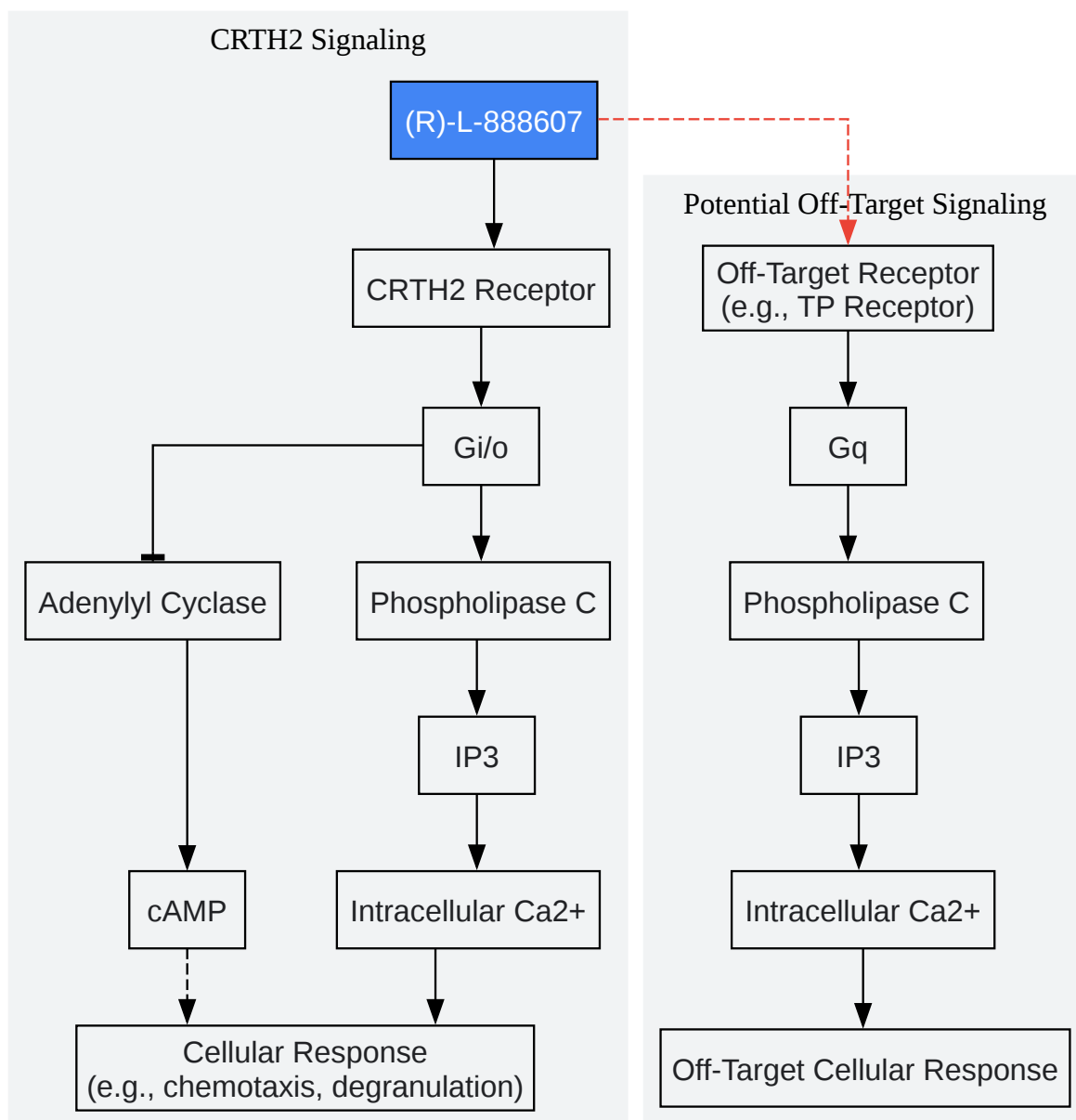
Issue 2: Response observed in negative control cells.

Question: My negative control cells, which do not express CRTH2, are showing a response to (R)-L-888607. What could be the cause?

Answer: This is a strong indication of an off-target effect. The response is mediated by a receptor other than CRTH2 that is present in your control cells.

Troubleshooting Logic:





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References

- 1. [immune-system-research.com](https://www.immune-system-research.com) [[immune-system-research.com](https://www.immune-system-research.com)]
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